

An In-depth Technical Guide to 3-Bromo-4-chlorophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-chlorophenol

Cat. No.: B078916

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of **3-Bromo-4-chlorophenol**, a halogenated phenol derivative. The data presented is intended to support research and development activities in the chemical and pharmaceutical sciences.

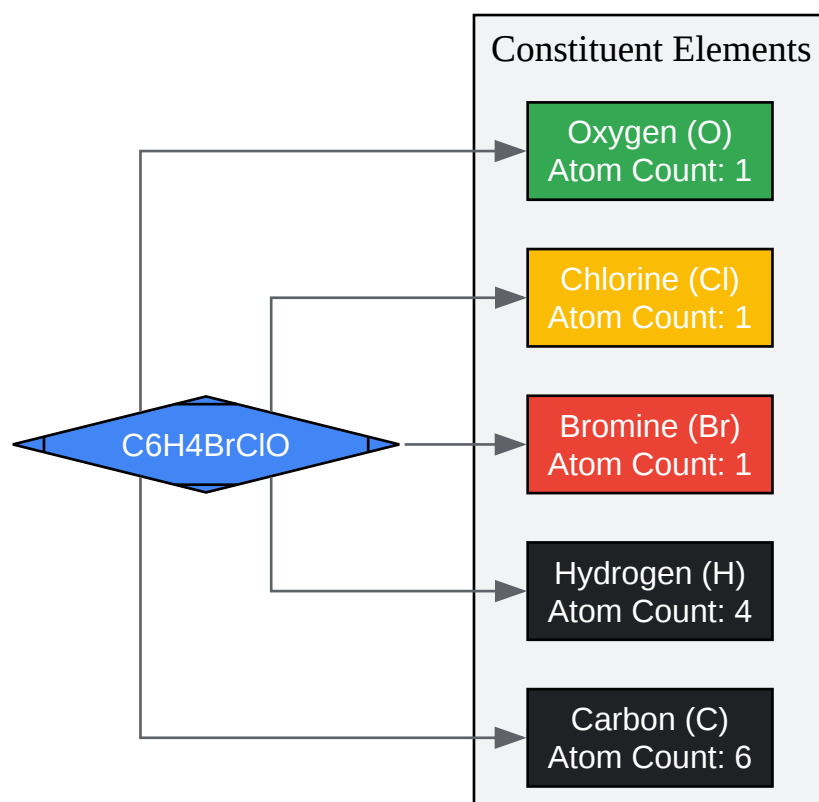
Molecular Properties

The fundamental molecular characteristics of **3-Bromo-4-chlorophenol** are summarized in the table below. This data is critical for stoichiometric calculations, analytical method development, and chemical synthesis.

Property	Value	Citations
Molecular Formula	C ₆ H ₄ BrClO	[1] [2] [3] [4] [5]
Molecular Weight	207.45 g/mol	[1] [2] [3]

Atomic Composition Visualization

The following diagram illustrates the logical relationship and count of the constituent atoms within the **3-Bromo-4-chlorophenol** molecule.



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Caption: Atomic composition of **3-Bromo-4-chlorophenol**.

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References

- 1. 3-Bromo-4-chlorophenol | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3-Bromo-4-chlorophenol | Sigma-Aldrich [sigmaaldrich.com]
- 3. 3-Bromo-4-chlorophenol | C₆H₄BrClO | CID 11564714 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. PubChemLite - 3-bromo-4-chlorophenol (C₆H₄BrClO) [pubchemlite.lcsb.uni.lu]

- 5. 3-Bromo-4-Chlorophenol | CAS 13659-24-0 | Chemical-Suppliers [chemical-suppliers.eu]
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